

Isopentedrone Hydrochloride: A Technical Guide on a Poorly Characterized Synthetic Cathinone

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Compound of Interest

Compound Name: *Isopentedrone hydrochloride*

Cat. No.: *B590827*

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Disclaimer: Isopentedrone is a positional isomer of pentedrone and is primarily known as a by-product of pentedrone synthesis.^{[1][2][3]} Crucially, its physiological and toxicological effects have not been formally characterized.^{[1][2]} This guide synthesizes the available information on Isopentedrone and draws inferences from its structural analogue, pentedrone, and the broader class of synthetic cathinones to provide a technical overview for researchers. The absence of direct studies on **Isopentedrone hydrochloride** means that much of the pharmacological and toxicological data presented herein is based on related compounds and should be interpreted with caution.

Introduction

Isopentedrone (1-(methylamino)-1-phenyl-2-pentanone) is a synthetic cathinone, a class of novel psychoactive substances (NPS) structurally related to cathinone, the active alkaloid in the khat plant.^{[4][5]} It is a positional isomer of the more well-known stimulant, pentedrone (2-(methylamino)-1-phenyl-1-pentanone).^[1] Isopentedrone has been identified in seized designer drug powders, often as a by-product of illicit pentedrone synthesis.^{[1][2][3]} Due to its status as a relatively obscure synthesis impurity, it has not been the subject of extensive pharmacological or toxicological investigation. This document aims to provide a comprehensive overview based on the limited available data and the known properties of its structural class.

Table 1: Chemical and Physical Properties of **Isopentedrone Hydrochloride**

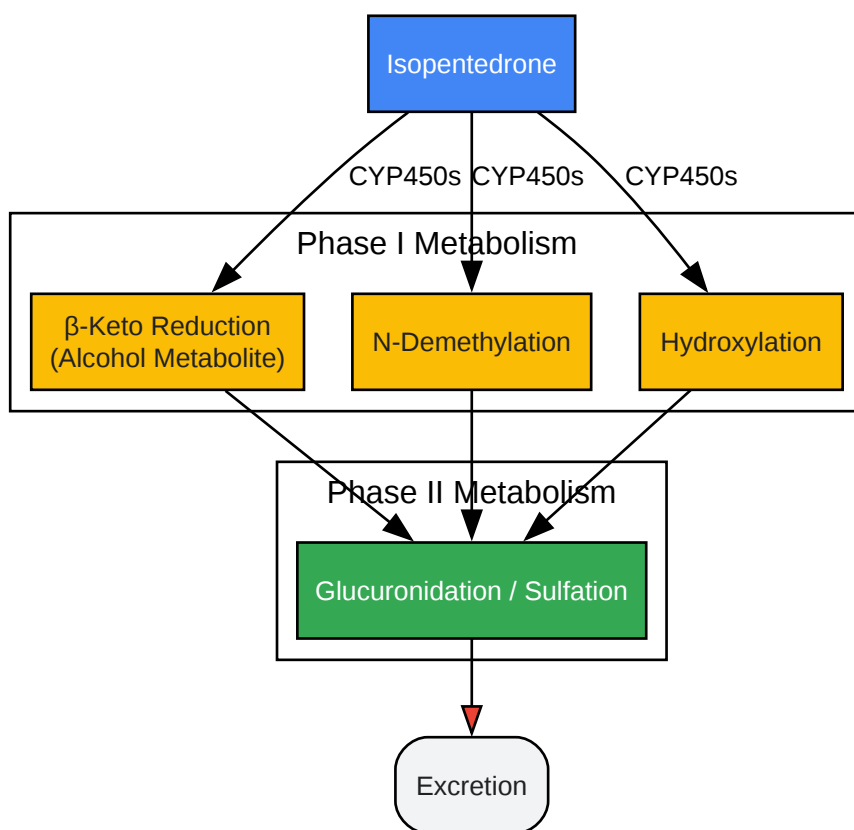
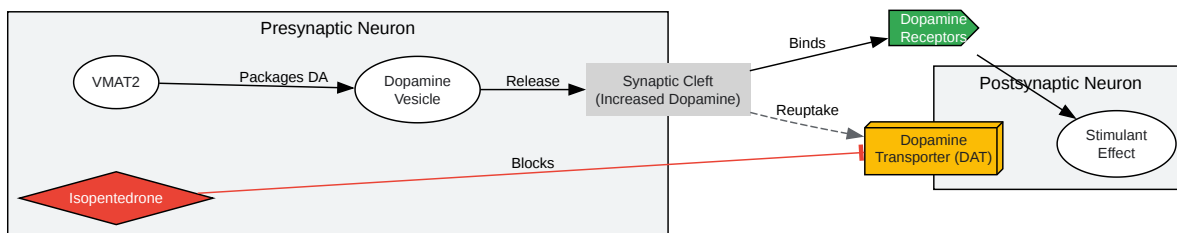
Property	Value	Source(s)
Formal Name	1-(methylamino)-1-phenyl-2-pentanone, monohydrochloride	[1]
Molecular Formula	C ₁₂ H ₁₇ NO • HCl	[1]
Formula Weight	227.7 g/mol	[1]
CAS Number	1429402-13-0	[1]
Purity	≥98% (as supplied by vendors)	[1]
Formulation	A crystalline solid	[1]
Solubility	DMF: 15 mg/ml; DMSO: 15 mg/ml; Ethanol: 20 mg/ml; PBS (pH 7.2): 10 mg/ml	[1]

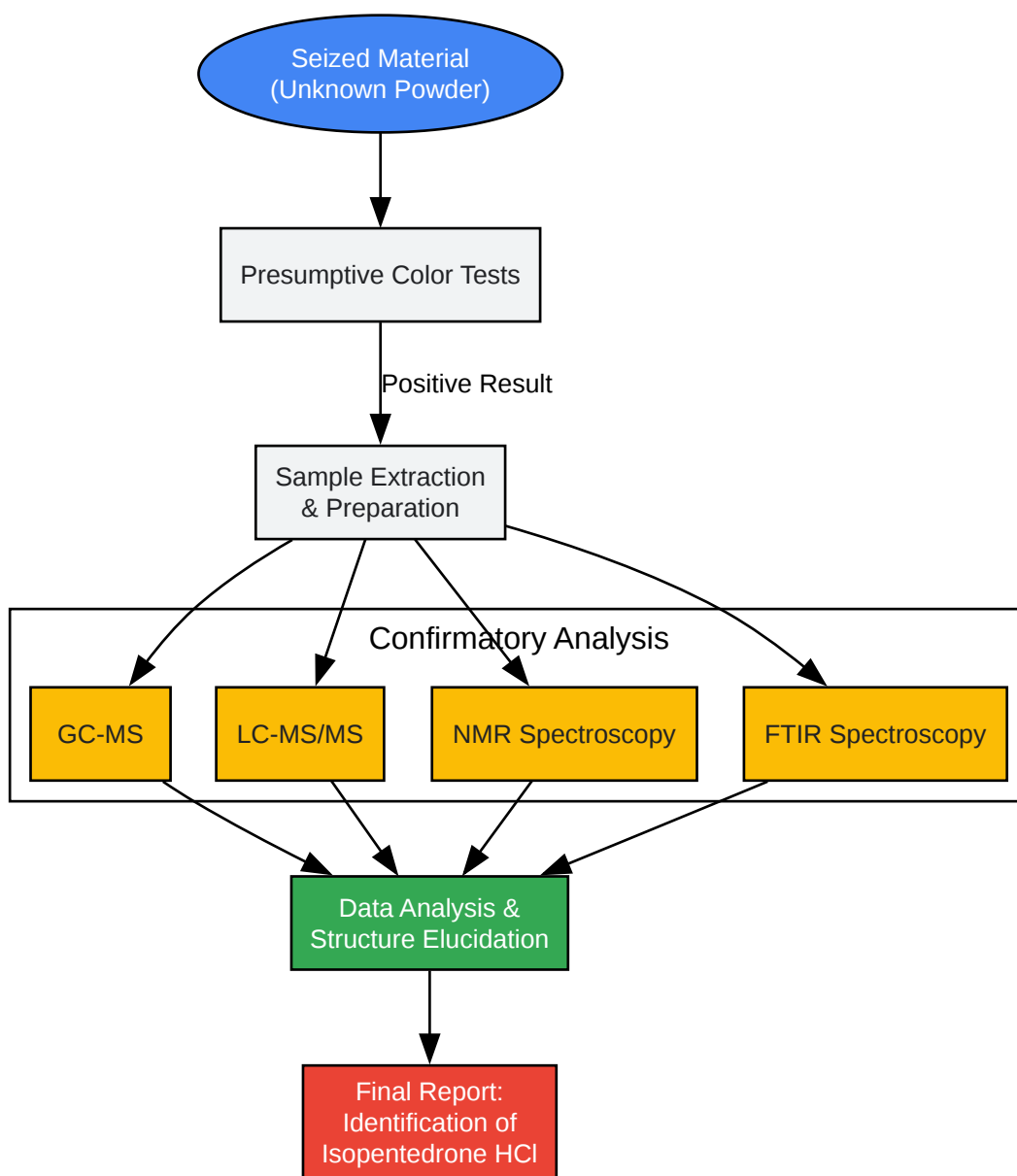
Pharmacology

Mechanism of Action

The precise mechanism of action for Isopentedrone has not been empirically determined. However, based on its structural similarity to other synthetic cathinones, it is presumed to function as a monoamine transporter inhibitor.[4][6] These compounds typically block the reuptake of neurotransmitters such as dopamine (DA), norepinephrine (NE), and to a lesser extent, serotonin (5-HT) from the synaptic cleft.[6][7] This blockade leads to increased extracellular concentrations of these monoamines, resulting in stimulant effects.[4][6]

Unlike amphetamines, which are known to be both reuptake inhibitors and releasing agents, many cathinones, particularly pyrovalerone derivatives, act purely as reuptake inhibitors.[7] Pentedrone, the isomer of Isopentedrone, acts as a norepinephrine-dopamine reuptake inhibitor (NDRI) without inducing monoamine release.[8] It is plausible that Isopentedrone shares this NDRI profile.





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